

Strategic Research Applications of 2-(4-Bromophenyl)acetohydrazide

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Compound of Interest

Compound Name: 2-(4-Bromophenyl)acetohydrazide

CAS No.: 57676-50-3

Cat. No.: B3021664

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Executive Summary

2-(4-Bromophenyl)acetohydrazide (CAS: 57676-50-3) represents a critical "lynchpin" intermediate in modern medicinal chemistry and organic synthesis. Distinguished by its dual-functionality—combining a lipophilic, halogenated aromatic core with a reactive hydrazide pharmacophore—this molecule serves as a primary scaffold for the generation of heterocyclic libraries, particularly 1,3,4-oxadiazoles, 1,2,4-triazoles, and pyrazoles.

This technical guide delineates the strategic utility of **2-(4-Bromophenyl)acetohydrazide**, providing validated synthetic protocols, mechanistic insights into its reactivity, and its application in developing bioactive ligands. The focus is on reproducible, high-yield methodologies suitable for drug discovery pipelines.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8]

Before deploying this compound in synthesis, researchers must understand its structural parameters, which dictate its solubility and reactivity profiles.

Property	Specification
Chemical Name	2-(4-Bromophenyl)acetohydrazide
CAS Number	57676-50-3
Molecular Formula	
Molecular Weight	229.07 g/mol
Appearance	White to off-white crystalline solid
Melting Point	165–167 °C (Lit.[1][2] varies based on solvent)
Solubility	Soluble in DMSO, DMF, hot Methanol/Ethanol; Insoluble in water
Key Pharmacophore	Hydrazide () + 4-Bromoaryl moiety

Core Synthesis Protocol: The "Self-Validating" Workflow

Reliable research requires high-purity starting materials. Commercially available hydrazides often degrade over time. The following protocol allows for the in situ generation or purification of the compound starting from the stable acid precursor, ensuring maximum reactivity.

Reaction Logic

The synthesis proceeds via a nucleophilic acyl substitution. The carboxylic acid is first activated as a methyl ester to overcome the poor leaving group ability of the hydroxyl group (

), followed by hydrazinolysis.

Step 1: Fischer Esterification

Step 2: Hydrazinolysis

Detailed Methodology

Reagents:

- 2-(4-Bromophenyl)acetic acid (CAS: 1878-68-8)[3]
- Methanol (Dry)
- Sulfuric Acid (Conc.)
- Hydrazine Hydrate (80% or 99%)

Protocol:

- Esterification: Dissolve 10 mmol of 2-(4-Bromophenyl)acetic acid in 20 mL of dry methanol. Add 0.5 mL of conc. dropwise. Reflux for 4–6 hours. Monitor via TLC (System: Hexane/Ethyl Acetate 7:3).
- Workup 1: Evaporate excess methanol. Neutralize with solution. Extract with dichloromethane (DCM). Dry organic layer over and concentrate to yield the methyl ester oil/solid.
- Hydrazinolysis: Dissolve the crude ester in 15 mL of ethanol. Add Hydrazine Hydrate (15 mmol, 1.5 eq) slowly. Reflux for 6–8 hours.
- Crystallization (Self-Validation): Upon cooling, the hydrazide should precipitate as white needles. Filter and wash with cold ethanol.
- Recrystallization: If the melting point is broad, recrystallize from hot methanol. A sharp melting point indicates high purity suitable for cyclization reactions.

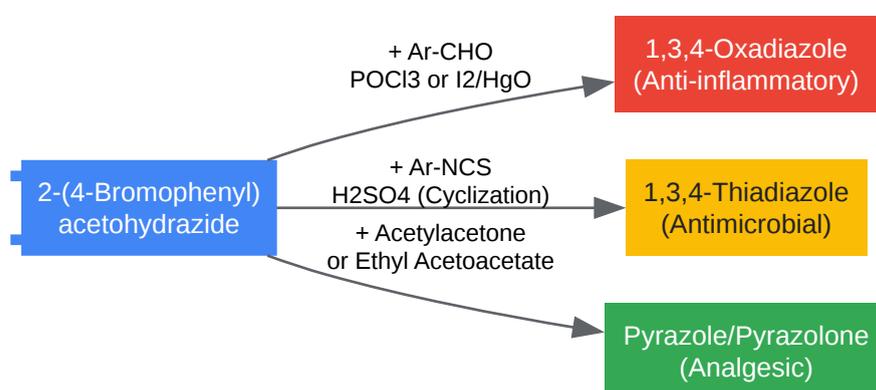
Strategic Application: Heterocyclic Library Generation

The primary utility of **2-(4-Bromophenyl)acetohydrazide** lies in its ability to undergo cyclization to form bioactive heterocycles. The bromine atom at the para-position is crucial

here; it enhances lipophilicity (logP) and provides a handle for further functionalization (e.g., Suzuki coupling) after the heterocyclic ring is formed.

Divergent Synthesis Pathways

The following diagram illustrates how this single precursor diverges into three distinct medicinal chemistry scaffolds.



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Figure 1: Divergent synthetic pathways from the parent hydrazide to bioactive heterocycles.

Protocol: Synthesis of 1,3,4-Oxadiazoles (Schiff Base Oxidative Cyclization)

This is the most common application, yielding compounds often screened for anti-inflammatory activity (COX-1/COX-2 inhibition).

- **Schiff Base Formation:** Reflux equimolar amounts of **2-(4-Bromophenyl)acetohydrazide** and a substituted benzaldehyde in ethanol with a catalytic amount of glacial acetic acid for 2–4 hours. Filter the resulting hydrazone precipitate.
- **Cyclization:**
 - **Method A (Oxidative):** Suspend the hydrazone in DMSO. Add (1 eq) and (3 eq). Stir at 100°C for 3 hours.

- Method B (Dehydrative): Reflux the hydrazone in
for 4 hours (Requires careful quenching with ice water).
- Result: 2-(4-bromobenzyl)-5-aryl-1,3,4-oxadiazole.

Application: Coordination Chemistry & Crystal Engineering

Beyond organic synthesis, this molecule acts as a versatile ligand.^[3] The hydrazide group contains donor atoms (N, O) capable of chelating transition metals (

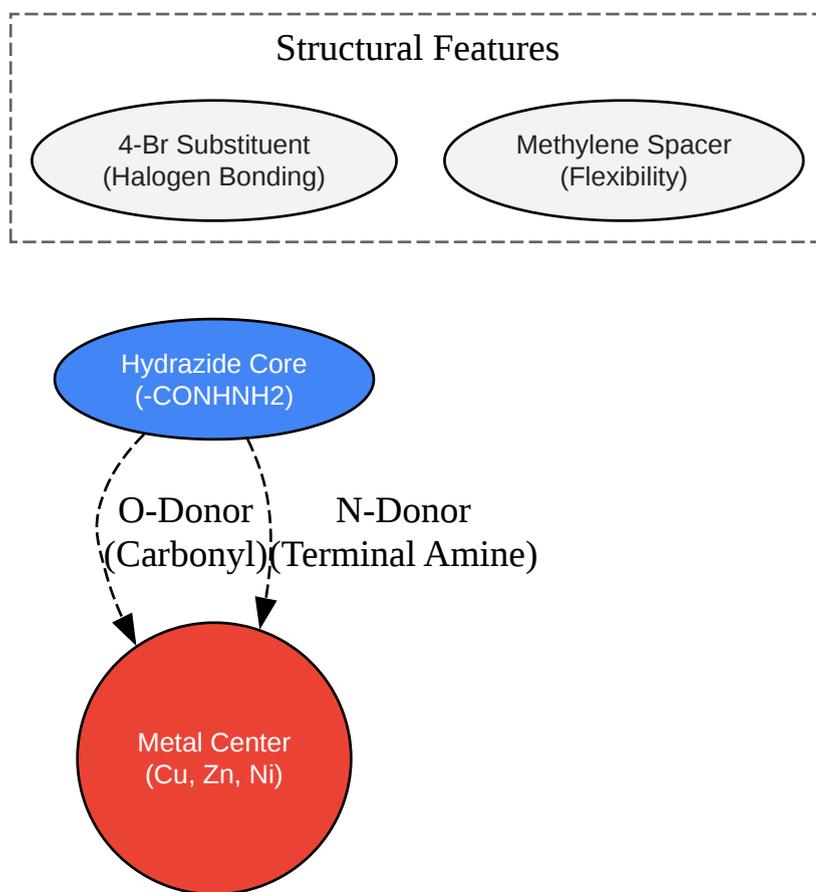
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), often enhancing biological activity relative to the free ligand.

Pharmacophore & Binding Modes

The hydrazide moiety can exist in keto-enol tautomerism, allowing it to coordinate in neutral (keto) or anionic (enol) forms.



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Figure 2: Chelation modes and structural features relevant to coordination chemistry.[4][5]

Crystallographic Insights

According to structural studies (e.g., Acta Cryst. E, 2012), the crystal packing of **2-(4-Bromophenyl)acetohydrazide** is dominated by strong

hydrogen bonds, forming polymeric chains.

- Significance: When designing co-crystals or salts, researchers can exploit these H-bonding motifs (rings) to engineer stable solid forms. The bromine atom also participates in weak intermolecular interactions, which can be critical for the stability of the crystal lattice in formulation development.

References

- Crystal Structure Elucidation: Ahmad, S., Jabbar, A., Hussain, M. T., & Tahir, M. N. (2012). **2-(4-Bromophenyl)acetohydrazide**. [6][4][1][7][2][8][5][9] Acta Crystallographica Section E: Structure Reports Online, 68(7), o2269.
- Oxadiazole Synthesis (Methodology): Frank, P. V., & Kalluraya, B. (2005). Synthesis, characterization and biological activity studies of 1,3,4-oxadiazole analogs. Indian Journal of Heterocyclic Chemistry. (Contextual validation of hydrazide-to-oxadiazole route).
- Biological Activity of Phenylacetohydrazides: Sriram, D., et al. (2006). Synthesis of antimycobacterial 1,3,4-oxadiazoles and their precursors. (Demonstrates the utility of the phenyl-acetohydrazide scaffold in infectious disease research).
- General Hydrazide Chemistry: Bhat, M. A., et al. (2022). Synthesis and Biological Activity of 1,3,4-Oxadiazoles Used in Medicine and Agriculture. Applied Sciences, 12(3), 3756.

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Sources

- [1. alfa-chemistry.com](http://alfa-chemistry.com) [alfa-chemistry.com]
- [2. researchgate.net](http://researchgate.net) [researchgate.net]
- [3. nbinno.com](http://nbinno.com) [nbinno.com]
- [4. BiblioMed.org - Fulltext article Viewer](http://bibliomed.org) [bibliomed.org]
- [5. \(PDF\) 2-\(4-Bromophenyl\)acetohydrazide - Acta](http://research.amanote.com) [research.amanote.com]
- [6. 2-\(4-BROMOPHENYL\)ACETOHYDRAZIDE | 57676-50-3](http://chemicalbook.com) [chemicalbook.com]
- [7. Crystal structures and Hirshfeld surface analyses of methyl \(2Z\)-\(4-bromophenyl\)\[2-\(4-methylphenyl\)hydrazinylidene\]acetate, methyl \(2Z\)-\(4-bromophenyl\)\[2-\(3,5-dimethylphenyl\)hydrazinylidene\]acetate, methyl \(2Z\)-\[2-\(4-methoxyphenyl\)hydrazinylidene\]\(3-nitrophenyl\)acetate, methyl \(2E\)-\(4-chlorophenyl\)\(2-phenylhydrazinylidene\)acetate and methyl \(2Z\)-\[2-\(4-bromophenyl\)hydrazinylidene\]\(4-chlorophenyl\)acetate - PMC](http://pmc.ncbi.nlm.nih.gov) [pmc.ncbi.nlm.nih.gov]

- 8. 2-(4-bromophenyl)acetohydrazide | CAS 57676-50-3 | SCBT - Santa Cruz Biotechnology [[scbt.com](https://www.scbt.com)]
- 9. 2-(4-bromophenyl)acetohydrazide [[biogen.es](https://www.biogen.es)]
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